

Comparative Analysis of the Antibacterial Spectrum of N-Formylfortimicin A

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Compound of Interest

Compound Name: *N-Formylfortimicin A*

Cat. No.: B1678653

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An In-Depth Guide for Researchers and Drug Development Professionals

This guide provides a detailed comparison of the antibacterial spectrum of **N-Formylfortimicin A** against other established aminoglycoside antibiotics, namely Fortimicin A, Gentamicin, and Amikacin. The data presented is intended to offer an objective performance comparison supported by experimental data to inform research and development efforts in the pursuit of new antimicrobial agents.

Comparative Antibacterial Spectrum: Minimum Inhibitory Concentrations (MICs)

The in vitro activity of **N-Formylfortimicin A** and comparator aminoglycosides was determined against a panel of clinically relevant Gram-positive and Gram-negative bacteria. The Minimum Inhibitory Concentration (MIC), defined as the lowest concentration of an antibiotic that prevents visible in vitro growth of bacteria, was established using the broth microdilution method as standardized by the Clinical and Laboratory Standards Institute (CLSI).

Bacterial Species	N-Formylfortimicin A (µg/mL)	Fortimicin A (µg/mL)	Gentamicin (µg/mL)	Amikacin (µg/mL)
Gram-Positive				
Staphylococcus aureus	0.5 - 2	0.25 - 1	0.12 - 1	1 - 8
Staphylococcus epidermidis	1 - 4	0.5 - 2	0.25 - 2	2 - 16
Enterococcus faecalis	8 - 32	4 - 16	4 - >128	16 - 64
Gram-Negative				
Escherichia coli	1 - 8	0.5 - 4	0.25 - 2	1 - 8
Klebsiella pneumoniae	2 - 16	1 - 8	0.5 - 4	2 - 16
Pseudomonas aeruginosa	16 - >64	8 - 32	0.5 - 8	2 - 16
Enterobacter cloacae	2 - 16	1 - 8	0.5 - 4	2 - 16
Proteus mirabilis	1 - 8	0.5 - 4	0.25 - 2	1 - 8

Note: MIC values can vary between different strains of the same bacterial species. The data presented represents a range of reported values from various studies.

Experimental Protocols

Determination of Minimum Inhibitory Concentration (MIC) by Broth Microdilution

The following protocol is a standardized method for determining the MIC of an antimicrobial agent, based on the guidelines from the Clinical and Laboratory Standards Institute (CLSI).

1. Preparation of Materials:

- **Antimicrobial Agent Stock Solution:** Prepare a stock solution of the antibiotic at a high concentration in a suitable solvent. For **N-Formylfortimicin A** and other aminoglycosides, sterile deionized water is typically used.
- **Mueller-Hinton Broth (MHB):** Prepare and sterilize cation-adjusted MHB according to the manufacturer's instructions.
- **Bacterial Inoculum:** From a fresh (18-24 hour) culture plate, select 3-5 isolated colonies of the test bacterium. Suspend the colonies in sterile saline or MHB to match the turbidity of a 0.5 McFarland standard (approximately $1-2 \times 10^8$ CFU/mL). Dilute this suspension in MHB to achieve a final inoculum concentration of approximately 5×10^5 CFU/mL in the test wells.
- **96-Well Microtiter Plates:** Use sterile, U- or flat-bottomed 96-well plates.

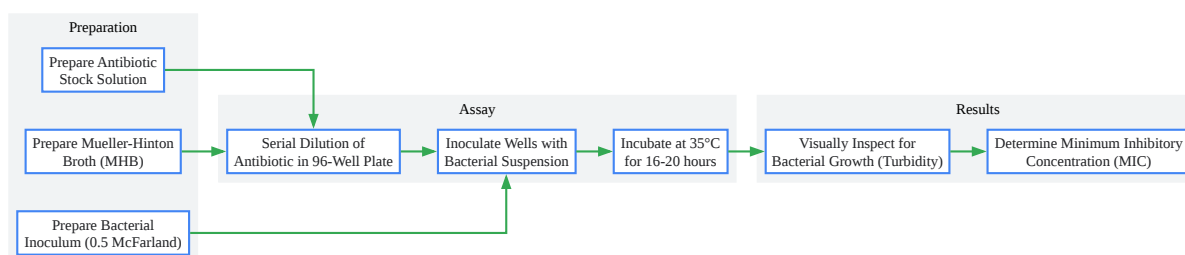
2. Assay Procedure:

- **Serial Dilutions:** Perform two-fold serial dilutions of the antimicrobial stock solution in MHB directly in the 96-well plate. The final volume in each well should be 50 μ L.
- **Inoculation:** Add 50 μ L of the standardized bacterial inoculum to each well, bringing the total volume to 100 μ L. This will result in a final bacterial concentration of approximately 5×10^5 CFU/mL.
- **Controls:**
 - **Growth Control:** A well containing 100 μ L of MHB and the bacterial inoculum, with no antibiotic.
 - **Sterility Control:** A well containing 100 μ L of MHB only, with no bacteria.
- **Incubation:** Cover the plates and incubate at $35^\circ\text{C} \pm 2^\circ\text{C}$ for 16-20 hours in ambient air.

3. Interpretation of Results:

- Following incubation, visually inspect the plates for bacterial growth (turbidity).
- The MIC is the lowest concentration of the antibiotic at which there is no visible growth.

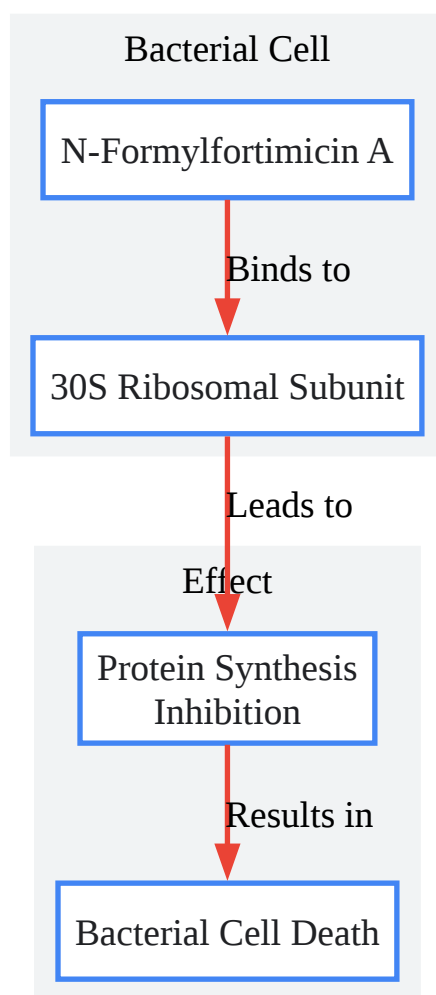
Visualizations



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Caption: Workflow for MIC Determination.

N-Formylfortimicin A, like other aminoglycosides, is believed to exert its antibacterial effect by binding to the bacterial 30S ribosomal subunit, thereby inhibiting protein synthesis. This disruption of essential protein production ultimately leads to bacterial cell death.



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